

Proper Disposal of cis-Hydrindane: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *cis-Hydrindane*

Cat. No.: *B1200222*

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical waste is paramount to ensuring a safe and compliant laboratory environment. This guide provides essential safety and logistical information for the proper disposal of **cis-Hydrindane**, a flammable and hazardous chemical. Adherence to these procedures is critical for protecting personnel, preventing environmental contamination, and maintaining regulatory compliance.

Immediate Safety and Hazard Information

cis-Hydrindane is a flammable liquid that poses an aspiration hazard and may be fatal if swallowed and enters airways.[1][2] It can also be toxic if inhaled and cause severe skin burns and eye damage.[3] Therefore, strict adherence to safety protocols is mandatory during handling and disposal.

Key Hazards:

- **Flammable Liquid:** Vapors may form explosive mixtures with air. Keep away from heat, sparks, open flames, and hot surfaces.[2][3]
- **Aspiration Hazard:** May be fatal if swallowed and enters airways.[1][2]
- **Acute Toxicity (Inhalation):** Toxic if inhaled.[3]
- **Skin Corrosion/Irritation:** Causes severe skin burns.[3]

- Eye Damage/Irritation: Causes serious eye damage.[3]

Quantitative Data Summary

The following table summarizes key quantitative data for **cis-Hydrindane**, essential for risk assessment and proper handling.

Property	Value
Molecular Formula	C ₉ H ₁₆
Molecular Weight	124.22 g/mol
Flash Point	37.3 °C[4]
Boiling Point	161 °C at 760 mmHg[4]
Density	0.882 g/cm ³ [4]
GHS Hazard Class	Flammable liquids (Category 3), Aspiration hazard (Category 1)[1][2]
EPA Hazardous Waste Code	D001 (Ignitability)[5][6][7][8]

Experimental Protocols: Disposal Procedures

The proper disposal of **cis-Hydrindane** waste must be conducted in a manner that ensures the safety of laboratory personnel and compliance with all relevant regulations. The following step-by-step procedure outlines the required operational and disposal plan.

Step 1: Waste Collection and Segregation

- Designated Waste Container: Collect all **cis-Hydrindane** waste, including contaminated materials such as gloves and absorbent pads, in a designated, chemically compatible waste container.[9] Glass or high-density polyethylene (HDPE) containers are generally suitable.
- Segregation: Do not mix **cis-Hydrindane** waste with other waste streams, particularly those that are incompatible (e.g., oxidizers, corrosives).[9] It should be collected as a non-halogenated flammable liquid waste.

Step 2: Waste Container Labeling

Proper labeling is crucial for safe handling and disposal. The waste container must be clearly labeled with the following information:

- The words "Hazardous Waste"
- The chemical name: "**cis-Hydrindane**" or "Waste Flammable Liquid, n.o.s. (**cis-Hydrindane**)"[\[10\]](#)
- The EPA Hazardous Waste Code: D001[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)
- The hazard characteristics: "Ignitable" and "Toxic"
- The date of waste accumulation (the date the first drop of waste was added to the container).
- The name and contact information of the generating laboratory or personnel.

Step 3: Waste Storage

- Secure Storage: Store the sealed waste container in a designated satellite accumulation area (SAA) that is at or near the point of generation.[\[9\]](#)[\[11\]](#)[\[12\]](#)
- Secondary Containment: Place the waste container in a secondary containment bin to prevent spills.
- Ventilation: Ensure the storage area is well-ventilated.
- Ignition Sources: Keep the storage area free of any potential ignition sources.[\[3\]](#)
- Container Integrity: Regularly inspect the waste container for any signs of leakage or degradation.[\[9\]](#)

Step 4: Arranging for Disposal

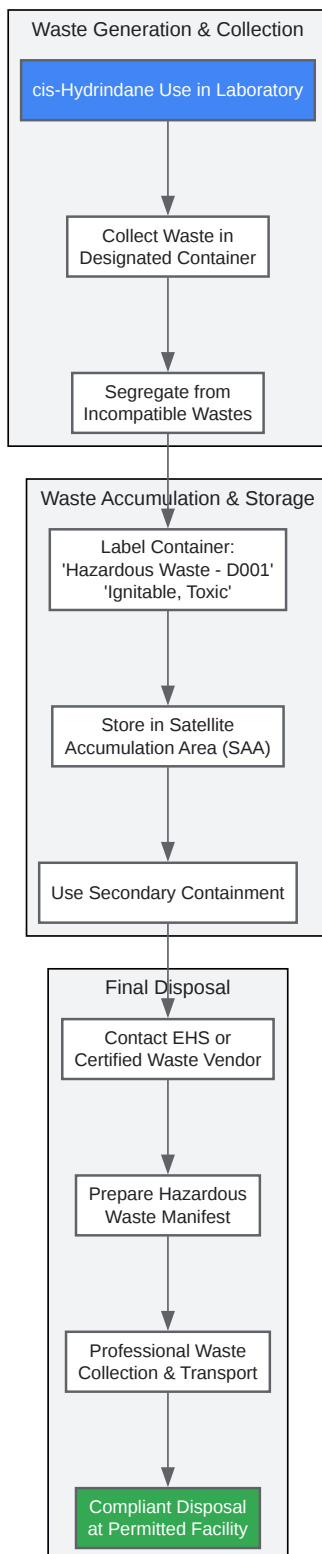
- Contact Environmental Health and Safety (EHS): Once the waste container is full or has been in accumulation for the maximum allowed time (typically 90 or 180 days, depending on the generator status), contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company.[\[13\]](#)

- Provide Documentation: Be prepared to provide the hazardous waste manifest, which includes a detailed description of the waste.
- Professional Removal: Only trained and certified personnel should handle the transportation and final disposal of the hazardous waste.[14][15][16]

Mandatory Visualization

The following diagram illustrates the logical workflow for the proper disposal of **cis-Hydrindane**.

cis-Hydrindane Disposal Workflow

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